

Navigating the Safe Handling of (R)-SKF 38393 Hydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: (R)-SKF 38393 hydrochloride

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized chemical compounds is paramount. This guide provides essential safety and logistical information for **(R)-SKF 38393 hydrochloride**, a selective D1 dopamine receptor agonist. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Key Safety and Physical Data

(R)-SKF 38393 hydrochloride is a hazardous substance that requires careful handling to mitigate risks.[1] It is known to cause skin and eye irritation and may cause respiratory irritation. [2] Furthermore, there is a possible risk of impaired fertility and harm to an unborn child.[1] Accidental ingestion may be damaging to the health of the individual.[1] The following table summarizes key quantitative data for this compound.



Property	Value	Source
Molecular Formula	C16H17NO2 · HCl	[3]
Molecular Weight	291.77 g/mol	[3]
Appearance	Off-white to light tan solid	[3]
Purity	≥98% (HPLC)	[3]
Solubility	H ₂ O: 5 mg/mLEthanol: 3.4 mg/mL0.1 M HCl: 1.2 mg/mLDMSO: 55 mg/mL	[3][4]
Storage Temperature	-20°C	[4]
Toxicological Data	LD50 and Occupational Exposure Limits (OELs) have not been established. Handle with caution as a hazardous substance.	

Operational Plan for Safe Handling

A systematic approach to handling **(R)-SKF 38393 hydrochloride** is essential, from acquisition to disposal. The following step-by-step operational plan provides a framework for safe laboratory practices.

- 1. Acquisition and Storage:
- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[1]
- The recommended storage temperature is -20°C.[4]
- Keep desiccated and protected from light.[3][4]
- Store away from incompatible materials, such as strong oxidizing agents.[1]



2. Preparation for Use:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a designated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.
- Assemble all necessary personal protective equipment (PPE) as outlined in the PPE Selection Workflow diagram below.
- 3. Handling and Use:
- Avoid all personal contact, including inhalation and contact with skin and eyes.[1]
- Wear appropriate protective clothing, gloves, and eye protection.[1]
- When weighing or transferring the solid material, take care to avoid generating dust.
- For preparing solutions, add the solid to the solvent slowly. Solutions may be stored for several days at 4°C.[3]
- Do not eat, drink, or smoke in the handling area.[1]
- 4. Post-Handling Procedures:
- Thoroughly wash hands with soap and water after handling.[1]
- Clean and decontaminate the work area and any equipment used.
- Contaminated PPE should be removed carefully and disposed of as hazardous waste.
- Launder contaminated work clothes separately before reuse.[1]

Disposal Plan

Proper disposal of **(R)-SKF 38393 hydrochloride** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.



1. Waste Segregation:

- (R)-SKF 38393 hydrochloride is a halogenated organic compound due to the hydrochloride salt.
- All waste containing this compound, including unused material, contaminated lab supplies (e.g., pipette tips, gloves), and solutions, must be collected in a designated, properly labeled hazardous waste container.
- Keep halogenated organic waste separate from non-halogenated waste streams to facilitate proper disposal.
- 2. Waste Collection and Storage:
- Use a compatible, leak-proof container for waste collection. The original product container can be reused for this purpose once empty, ensuring the original label is defaced.
- The waste container must be kept tightly closed except when adding waste.
- Store the waste container in a designated satellite accumulation area within the laboratory.
- 3. Final Disposal:
- All waste must be handled in accordance with local, state, and federal regulations.[1]
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of this chemical down the drain or in regular trash.

Visual Safety Protocols

The following diagrams provide a quick visual reference for critical safety workflows.



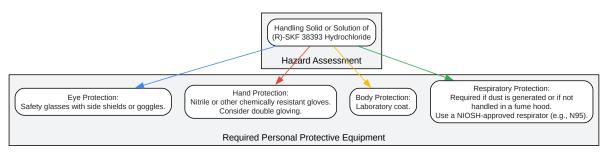


Diagram 1: PPE Selection Workflow for (R)-SKF 38393 Hydrochloride

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Caption: PPE selection workflow for handling (R)-SKF 38393 hydrochloride.

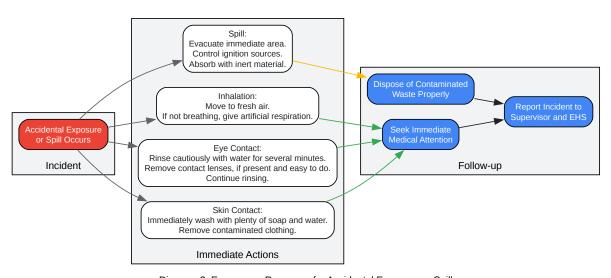


Diagram 2: Emergency Response for Accidental Exposure or Spill



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Caption: Emergency response plan for (R)-SKF 38393 hydrochloride incidents.

Experimental Protocols

(R)-SKF 38393 hydrochloride has been utilized in various research applications as a D1 dopamine receptor agonist. Detailed experimental methodologies can be found in the peer-reviewed literature. For example, its use in studying sleep-wake patterns in parkinsonian models is described by Hyacinthe et al. (2013) in Neurobiology of Disease. For protocols related to its effects on glutamate release, refer to Bouron and Reuter (1999) in Neuroscience.

By implementing these safety protocols and operational plans, researchers can confidently and safely handle **(R)-SKF 38393 hydrochloride**, fostering a secure and productive research environment.

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